

Flutolanil Application for Controlling Rhizoctonia solani in Potatoes: Application Notes and Protocols

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Compound of Interest

Compound Name: *Flutolanil*

Cat. No.: *B150245*

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Introduction

Flutolanil is a systemic fungicide belonging to the succinate dehydrogenase inhibitor (SDHI) class of fungicides (FRAC Group 7). It exhibits both protective and curative properties and is highly effective against basidiomycete fungi, particularly *Rhizoctonia solani*, the causal agent of black scurf and stem canker in potatoes.[1] This document provides detailed application notes and experimental protocols for the use of **flutolanil** in controlling *R. solani* in potato cultivation, intended for a scientific and research audience.

Mechanism of Action

Flutolanil's mode of action is the inhibition of the succinate dehydrogenase (SDH) complex, also known as Complex II, in the mitochondrial electron transport chain of the target fungus.[1] By binding to the SDH complex, **flutolanil** disrupts cellular respiration, leading to a cessation of energy production (ATP synthesis) and ultimately, fungal cell death. This targeted action makes it a potent tool for managing *R. solani* infections.

Data Presentation: Efficacy of Flutolanil Against *Rhizoctonia solani*

The following tables summarize the quantitative data on the efficacy of **flutolanil** from various application methods.

Table 1: Efficacy of **Flutolanil** Seed Treatment on Black Scurf Incidence

Treatment	Application Rate	Active Ingredient Rate	Black Scurf Incidence (%)
Untreated Control	N/A	N/A	47%
Flutolanil (Powder)	2 kg/tonne of seed	Varies by formulation	12%
Flutolanil (Liquid)	200 ml/tonne of seed	Varies by formulation	Not specified
Pencycuron	Not specified	Not specified	2%

Data from a 2018 field trial in Fife, UK, conducted by Scottish Agronomy, using heavily infected seed.[\[2\]](#)

Table 2: Recommended Application Rates of **Flutolanil** for Rhizoctonia solani Control

Application Method	Formulation Type	Product Application Rate	Active Ingredient Rate
Seed Treatment (Powder)	Dry Seed Treatment (e.g., 60 g/kg DSG)	2 kg/tonne of seed	120 g a.i./tonne
Seed Treatment (Liquid)	Suspension Concentrate (e.g., 460 g/L SC)	200 ml/tonne of seed	92 g a.i./tonne
In-Furrow Application	Suspension Concentrate (e.g., 460 g/L SC)	1.17 - 1.83 L/hectare	538 - 842 g a.i./hectare

Note: Application rates may vary depending on the specific product formulation, disease pressure, and local regulations. Always consult the product label for specific instructions.

Experimental Protocols

Protocol for Potato Seed Tuber Treatment with Flutolanil

Objective: To apply a uniform coating of **flutolanil** fungicide to potato seed tubers to control seed-borne *Rhizoctonia solani*.

Materials:

- Certified potato seed tubers
- **Flutolanil** formulation (liquid suspension concentrate or dry powder)
- Specialist seed treatment applicator with a roller table or a batch treater
- Personal Protective Equipment (PPE): chemical-resistant gloves, coveralls, eye protection
- Measuring cylinders and weighing balance
- Clean water (for liquid formulations)

Procedure:

- Seed Tuber Preparation: Use certified seed tubers that are as free from sclerotia as possible. If tubers are to be cut, allow the cut surfaces to suberize (heal) for a few days in a well-ventilated area before treatment.
- Fungicide Preparation (for Liquid Formulation):
 - Calculate the required amount of **flutolanil** concentrate and water based on the total weight of the seed tubers to be treated and the recommended application rate (e.g., 200 ml of product per tonne of seed).
 - In a clean container, partially fill with the required volume of water.
 - Add the calculated amount of **flutolanil** concentrate to the water while agitating to ensure a uniform suspension.
 - Add the remaining water to achieve the final desired volume and continue to agitate.
- Application:

- Liquid Application: Transfer the prepared fungicide suspension to the reservoir of a specialist applicator equipped with nozzles over a roller table. Calibrate the applicator to deliver the correct volume of suspension per tonne of seed tubers. Ensure that the tubers are evenly coated as they pass along the roller table.
- Powder Application: Use an automated powder dispenser fitted to a potato planter. Calibrate the dispenser to apply the correct weight of the powder formulation per tonne of seed tubers (e.g., 2 kg/tonne).^[3] The application should occur as the tubers are being planted.
- Drying and Planting: Allow the treated tubers to dry completely before planting to avoid clumping and ensure accurate planter operation. Plant the treated seed tubers as soon as possible after treatment.

Protocol for In-Furrow Application of Flutolanil

Objective: To apply **flutolanil** directly into the planting furrow to create a zone of protection around the seed piece and emerging sprouts from soil-borne *Rhizoctonia solani*.

Materials:

- Potato planter equipped with an in-furrow spray system
- **Flutolanil** suspension concentrate formulation
- Personal Protective Equipment (PPE)
- Clean water
- Calibrated spray nozzles

Procedure:

- Planter and Sprayer Calibration:
 - Ensure the in-furrow spray system on the potato planter is clean and in good working order.

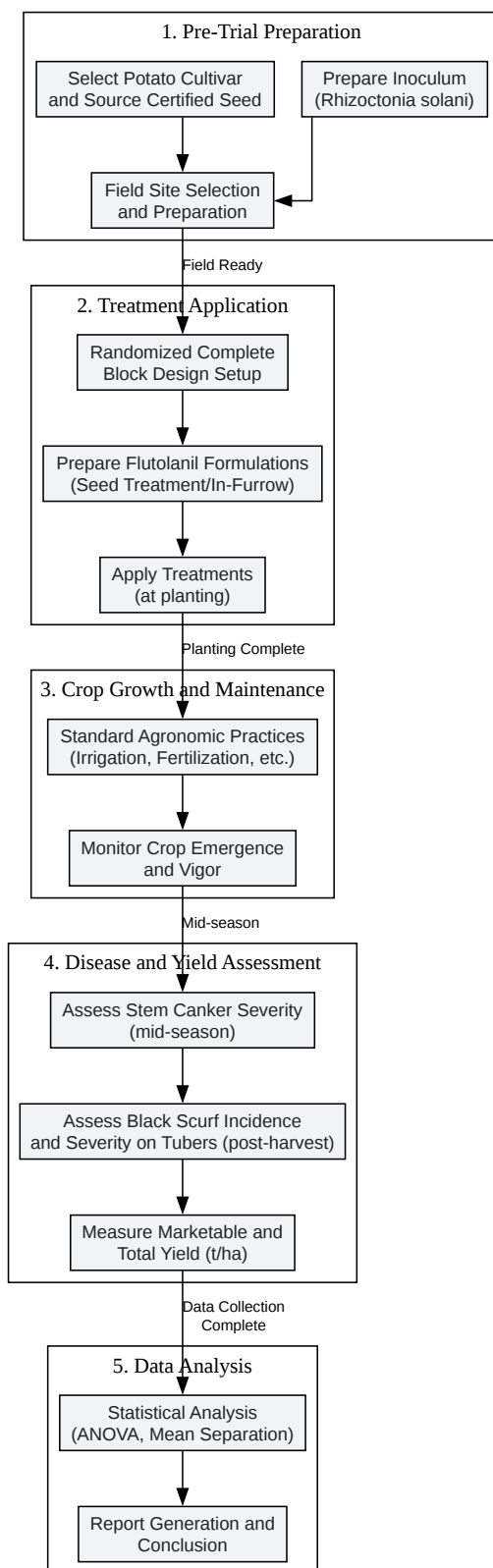
- Calibrate the sprayer to deliver the desired volume of spray solution per unit area (e.g., liters per hectare) at the intended planting speed and pressure.
- Position the spray nozzles to deliver a uniform band of fungicide over the seed pieces in the open furrow before they are covered with soil.
- Fungicide Suspension Preparation:
 - Calculate the amount of **flutolanil** concentrate and water needed for the area to be planted based on the recommended application rate (e.g., 1.17 - 1.83 L/hectare).
 - Fill the spray tank with half the required volume of water.
 - Begin agitation and add the calculated amount of **flutolanil** concentrate.
 - Continue agitation while adding the remaining volume of water. Maintain agitation throughout the application process.
- Application:
 - Engage the in-furrow spray system during the planting operation.
 - Visually check the nozzles periodically to ensure they are not clogged and are delivering a consistent spray pattern.
- Post-Application:
 - Thoroughly clean the spray equipment after use according to the manufacturer's instructions and local regulations for pesticide handling.

Mandatory Visualizations

Signaling Pathway of Flutolanil in *Rhizoctonia solani*

Caption: Mechanism of action of **Flutolanil** in *R. solani*.

Experimental Workflow for Efficacy Testing



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Caption: Workflow for a field trial evaluating **Flutolanil** efficacy.

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